

Essential Safety and Logistical Information for Handling Regaloside E

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Compound of Interest

Compound Name: **Regaloside E**
Cat. No.: **B14089281**

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This document provides immediate, essential guidance for researchers, scientists, and drug development professionals on the safe handling, storage, and disposal of **Regaloside E**. The following procedures are designed to minimize risk and ensure a safe laboratory environment.

Compound Identification and Properties

Regaloside E is a natural product isolated from *Lilium longiflorum* Thunb. While specific toxicology data for **Regaloside E** is limited, a Safety Data Sheet (SDS) for the structurally similar compound, Regaloside B, indicates it is not classified as a hazardous substance. However, in the absence of comprehensive data for **Regaloside E**, it is prudent to handle it with a high degree of caution, following standard laboratory safety protocols for chemical compounds.

Physical and Chemical Properties of Regaloside E

Property	Value	Source
CAS Number	123134-21-4	[1]
Molecular Formula	C ₂₀ H ₂₆ O ₁₂	[1]
Molecular Weight	458.41 g/mol	[1]
Appearance	White to off-white solid	[1]
Purity	≥98%	[1]

Storage and Stability

Condition	Duration	Recommendations
Solid	Long-term	Store at -20°C, protected from light.
In Solvent	6 Months	Store at -80°C, protected from light. [1]
1 Month		Store at -20°C, protected from light. [1]

Personal Protective Equipment (PPE) and Engineering Controls

Due to the lack of specific hazard data, and following general precautions for handling polyphenol compounds, the following PPE and engineering controls are mandatory.

Control	Specification
Engineering Controls	Work in a well-ventilated chemical fume hood, especially when handling the solid powder or preparing solutions.
Eye Protection	Wear chemical safety goggles or a face shield.
Hand Protection	Wear nitrile or neoprene gloves. Change gloves immediately if contaminated.
Skin and Body Protection	Wear a fully buttoned laboratory coat. Ensure skin is not exposed.

Operational Plan: Handling and Stock Solution Preparation

Regaloside E is most commonly dissolved in Dimethyl Sulfoxide (DMSO) for in vitro experiments.

Experimental Protocol: Preparation of a 10 mM DMSO Stock Solution

Objective: To safely prepare a 10 mM stock solution of **Regaloside E** in DMSO.

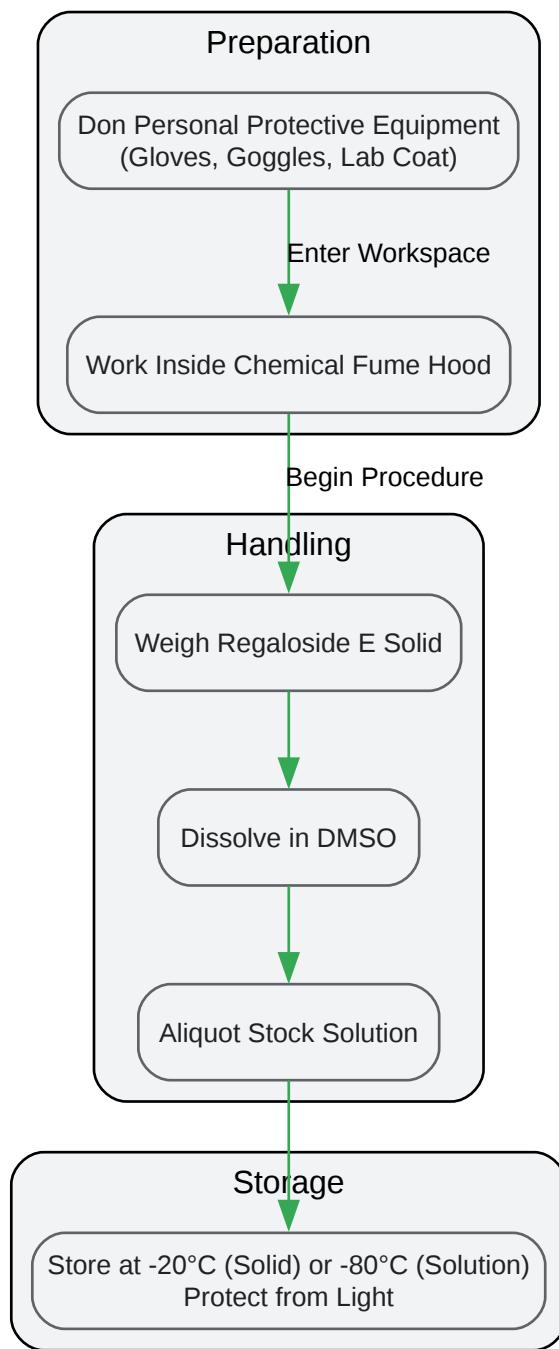
Materials:

- **Regaloside E** (solid)
- Anhydrous DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated pipettes and sterile, filtered pipette tips
- Analytical balance

Methodology:

- Preparation: Don all required PPE and perform the entire procedure within a chemical fume hood.
- Weighing: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh the desired amount of **Regaloside E** solid into the tube. For example, to prepare 1 mL of a 10 mM solution, weigh out 4.58 mg of **Regaloside E**.
- Solubilization: Add the appropriate volume of anhydrous DMSO to the tube containing the **Regaloside E** solid. For a 10 mM solution from 4.58 mg, add 1 mL of DMSO.
- Mixing: Vortex the solution until the solid is completely dissolved. Gentle warming in a water bath may be used to aid dissolution if necessary.
- Aliquoting and Storage: Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. Store immediately at -80°C for long-term stability.

Safe Handling Workflow



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Diagram of the safe handling and preparation workflow for **Regaloside E**.

Disposal Plan

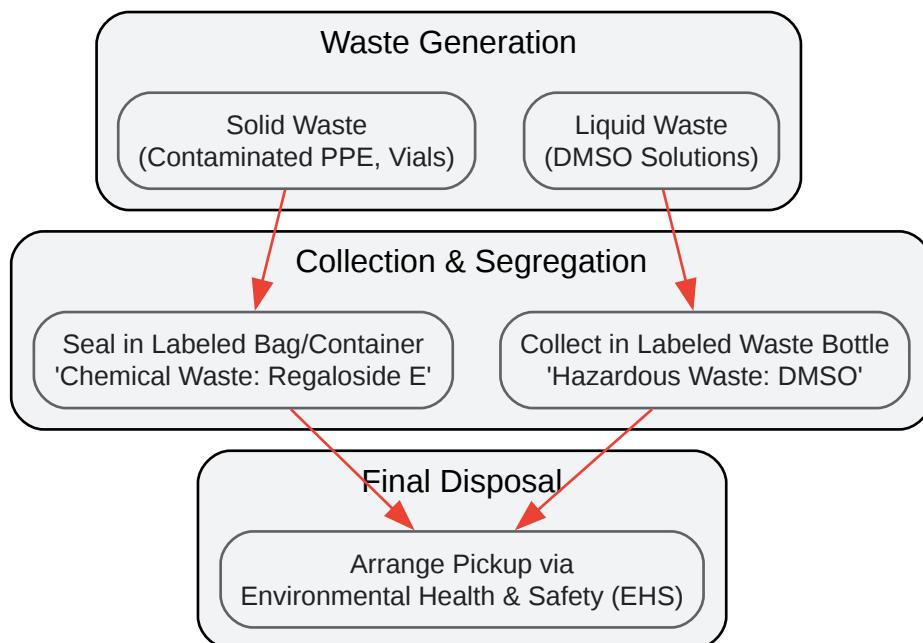
All waste materials contaminated with **Regaloside E** or its solutions must be disposed of as chemical waste. Do not dispose of this compound or its solutions down the drain or in regular

trash.

Waste Segregation and Disposal Steps:

- Solid Waste:
 - Contaminated PPE (gloves, etc.), weighing papers, and empty vials should be collected in a dedicated, sealed plastic bag or container.
 - Label the container clearly as "Chemical Waste: **Regaloside E**."
- Liquid Waste:
 - Unused or waste solutions of **Regaloside E** in DMSO must be collected in a designated, leak-proof, and chemically compatible waste container.
 - Label the container "Hazardous Waste: DMSO with **Regaloside E**."
 - Do not mix with other waste streams unless compatibility is confirmed.
- Disposal Procedure:
 - Store waste containers in a designated satellite accumulation area.
 - Arrange for pickup and disposal through your institution's Environmental Health and Safety (EHS) office.

Disposal Workflow Diagram



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Diagram illustrating the proper disposal workflow for **Regaloside E** waste.

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References

- 1. medchemexpress.com [medchemexpress.com]
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